

tallow amine CAS number and safety data sheet

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Compound of Interest

Compound Name: Tallow amine

Cat. No.: B1164935

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An In-depth Technical Guide to **Tallow Amine**: CAS Number and Safety Data

This technical guide provides a comprehensive overview of **tallow amine**, a fatty primary amine derived from animal fat. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical identity, safety profile, and handling procedures.

Chemical Identification and Properties

Tallow amine is a mixture of long-chain aliphatic amines, primarily consisting of C16 and C18 chains.^[1] It is commercially available in various forms, including hydrogenated and ethoxylated derivatives. The primary CAS number for **tallow amine** is 61790-33-8.^{[2][3]} Other related substances include hydrogenated **tallow amine** (CAS No. 61788-45-2) and ethoxylated **tallow amines** (CAS No. 61791-26-2).^{[2][4][5]}

The general chemical structure of **tallow amine** is $R-NH_2$, where 'R' represents the alkyl group derived from tallow.^[2] Its amphiphilic nature, possessing both a hydrophobic alkyl chain and a hydrophilic amine group, is key to its wide range of industrial applications.^[1]

Physicochemical Properties

The physical and chemical properties of **tallow amine** are summarized in the table below.

Property	Value	Source
Appearance	White to pale yellow semi-solid	[3][6]
Odor	Amine-like, fishy	[7][8]
Molecular Formula	C18H39N (representative)	[3][6]
Molecular Weight	262 - 285 g/mol	[2][3][8]
Melting Point	35 - 45 °C	[8]
Boiling Point	280 - 320 °C (decomposes)	[8]
Flash Point	>150 °C	[8][9]
Density	0.85 - 0.87 g/cm ³ (at 20°C)	[8]
Solubility	Soluble in alcohols, chloroform, benzene, and ethers; insoluble in water.	[2][8]
pH (1% solution)	11 - 12	[8]

Specifications

Parameter	Value	Source
Primary Amine Content	≥ 98%	[3][6]
Iodine Number (g I ₂ /100g)	38.0 - 55.0	[3]
Total Amine Value (mgKOH/g)	205 - 220	[3]
Moisture	≤ 0.5%	[3]

Safety and Toxicology

Tallow amine is a corrosive substance that can cause severe skin burns and eye damage.[7]
[8][10] It is harmful if swallowed or inhaled.[8][10]

GHS Hazard Information

Hazard Class	Hazard Statement	GHS Codes	Source
Acute Toxicity (Oral)	H302: Harmful if swallowed	GHS07	[8][10]
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage	GHS05	[8][10]
Serious Eye Damage/Irritation	H318: Causes serious eye damage	GHS05	[11]
Specific Target Organ Toxicity (Repeated Exposure)	H373: May cause damage to organs through prolonged or repeated exposure	GHS08	[10]
Hazardous to the Aquatic Environment (Acute)	H400: Very toxic to aquatic life	GHS09	
Hazardous to the Aquatic Environment (Chronic)	H410: Very toxic to aquatic life with long lasting effects	GHS09	[10][11]

Toxicological Data

Test	Species	Route	Value	Source
LD50	Rat	Oral	500 - 2000 mg/kg	[9]
LD50	Rat	Oral	980 mg/kg	[12]
LD50	Mouse	Oral	300 mg/kg	[12]
LD50	Rabbit	Dermal	> 2000 mg/kg	[9]

Concentrated polyethoxylated **tallow amine** (POEA) has been shown to be corrosive to the eyes and very irritating to the skin in animal studies.[13] However, the irritation potential significantly decreases upon dilution.[13] Repeated dosing in rats primarily resulted in

gastrointestinal effects.[13] Studies have indicated that POEA is not genotoxic and does not have adverse effects on reproduction or embryo-fetal development.[13]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **tallow amine** are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD 423)

- Objective: To determine the median lethal dose (LD50) of a substance when administered orally.
- Test Animals: Typically, young adult female rats are used.
- Procedure:
 - Animals are fasted prior to dosing.
 - A single dose of the test substance is administered by gavage.
 - A stepwise procedure is used with a limited number of animals at each step. The outcome of the previous step determines the dose for the next.
 - Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
 - Body weights are recorded weekly.
 - A necropsy is performed on all animals at the end of the study.
- Data Analysis: The LD50 is calculated based on the mortality data.

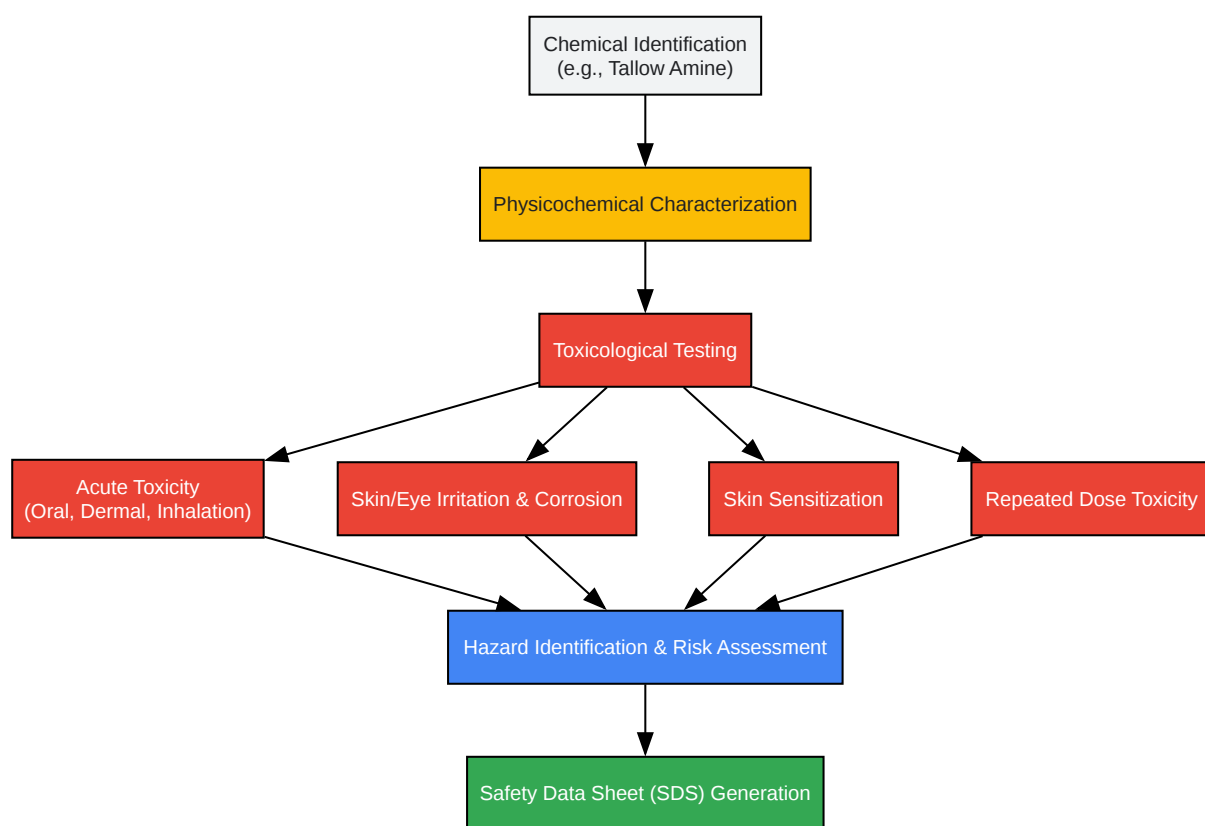
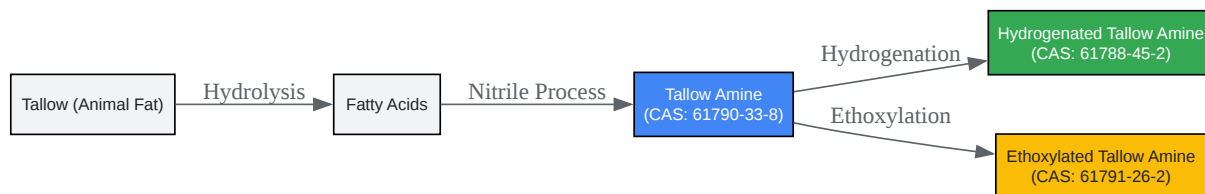
Acute Dermal Irritation/Corrosion (OECD 404)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
- Test Animals: Albino rabbits are typically used.

- Procedure:
 - A small area of the animal's fur is clipped.
 - A measured amount of the test substance is applied to the skin and covered with a gauze patch.
 - The patch is removed after a specified exposure period (e.g., 4 hours).
 - The skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours after patch removal).
- Data Analysis: The severity of the skin reactions is scored, and the substance is classified based on the scores.

Diagrams

Tallow Amine Derivatives



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